Personal Protective Equipment & Handling Guide: 1,4-Diazepane-5-carboxamide

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Compound of Interest

Compound Name:	*1,4-Diazepane-5-carboxamide*
CAS No.:	*220364-88-5*
Cat. No.:	*B3368864*

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Executive Summary & Chemical Context[2][3][4][5][6][7][8]

1,4-Diazepane-5-carboxamide is a privileged scaffold in medicinal chemistry, frequently utilized as a pharmacophore in the development of protease inhibitors, GPCR ligands, and epigenetic modulators.[1][2] Its structure combines a seven-membered diazepane ring (homopiperazine) with a carboxamide functionality.[1][2]

Scientific Integrity Note: While specific Safety Data Sheets (SDS) for this precise substitution pattern may be limited due to its status as a specialized intermediate, its hazard profile must be inferred from its structural parents: 1,4-diazepane (Corrosive/Irritant) and primary carboxamides (Potential Sensitizers).[1][2]

Core Hazard Directive: Treat this compound as a Skin/Eye Irritant (Category 2) and a Potential Respiratory Sensitizer.[1][2][3] If handling the free base, assume Skin Corrosion (Category 1B) until proven otherwise.[1]

Hazard Assessment & PPE Matrix

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The following protection standards are non-negotiable for handling >10 mg quantities. This matrix synthesizes data from structural analogs (e.g., tert-butyl 1,4-diazepane-1-carboxylate).[1][2]

Table 1: PPE Specifications by Hazard Class[1][2]

Protection Zone	Hazard Driver	Minimum PPE Requirement	Operational Logic (The "Why")
Ocular	Alkaline Nitrogen (Diazepane ring)	Chemical Splash Goggles (ANSI Z87.[1][2]1)	Standard safety glasses fail against aerosols.[1][2] The basicity of the diazepane ring can cause immediate corneal opacity upon contact.[2]
Dermal	Lipophilic Carboxamide	Double Nitrile Gloves (0.11 mm min.[1][2] thickness)	Diazepanes permeate skin rapidly.[1][2] Double gloving creates a sacrificial layer, preventing breakthrough during doffing.[1][2]
Respiratory	Fine Particulate / Aerosol	N95 Respirator (if outside hood)	Carboxamide moieties are structurally similar to known sensitizers (e.g., Carbamazepine).[1] Inhalation may trigger hypersensitivity.[1][2]
Body	Splash / Dust Contamination	Lab Coat (Tyvek® preferred)	Cotton coats absorb liquids.[1][2] Tyvek provides a barrier against chemical permeation for high-risk handling.[1][2]

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Operational Protocol: The "Zero-Exposure" Workflow[1][2]

This protocol utilizes a Self-Validating System: every step includes a check to ensure containment before proceeding.[1][2]

Phase 1: Pre-Operational Verification[1][2]

- Engineering Control: Verify Fume Hood face velocity is >100 fpm (0.5 m/s).
- Quench Check: Have a saturated solution of Sodium Bisulfate ($NaHSO_4$) or dilute Acetic Acid ready.[1][2] This neutralizes the basic diazepane moiety in case of a spill.[1][2]

Phase 2: Handling & Synthesis[1][2]

- Weighing: Use an analytical balance inside the fume hood. If the balance is external, use a static-free weighing funnel and transport in a secondary container.[1][2]
- Solubilization: Add solvent (typically DCM or MeOH) slowly.[1][2] Diazepanes can be exothermic upon protonation.[1][2]
- Reaction Monitoring: When taking TLC/LCMS aliquots, use long-needle syringes to keep hands outside the hood plane.

Phase 3: Decontamination & Doffing[1][2]

- Wipe Down: Clean all surfaces with 10% ethanol followed by water.[1][2]
- Glove Removal: Use the "beak" method (pinch and pull) to ensure the outer glove captures any residue.[1][2]
- Wash: Wash hands with soap and water for 60 seconds immediately after leaving the lab.[1][2]

Visualizing the Safety Logic

The following diagram illustrates the decision-making pathway for handling **1,4-Diazepane-5-carboxamide**, integrating hazard identification with operational response.

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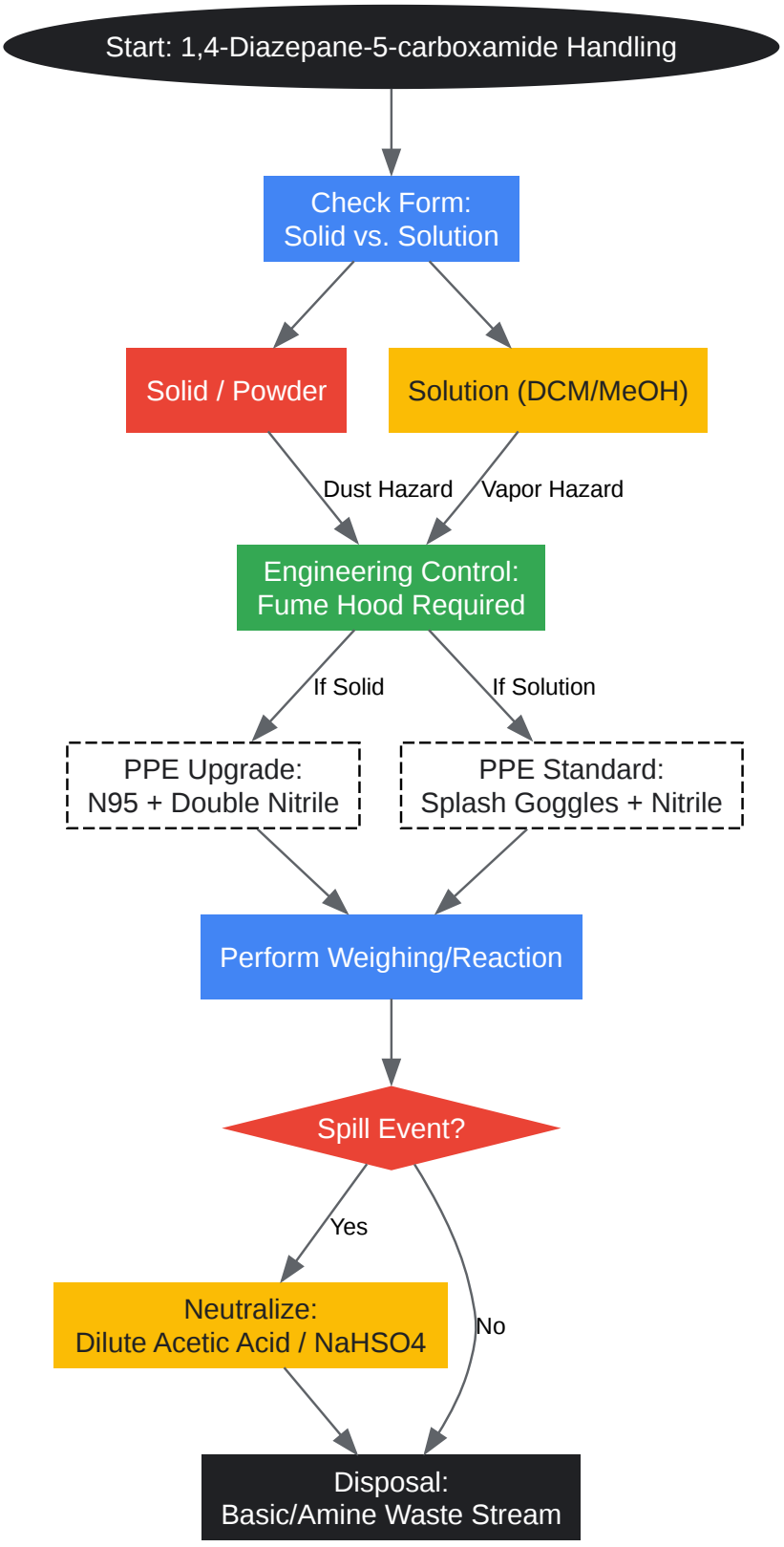

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Caption: Operational workflow for handling **1,4-Diazepane-5-carboxamide**, emphasizing form-specific PPE upgrades and spill neutralization logic.

Waste Disposal & Environmental Compliance

1,4-Diazepane-5-carboxamide must be segregated due to its nitrogen content, which can interfere with standard acid waste streams.[1][2]

- Primary Stream: Segregate into "Basic Organic Waste" containers.
  - Reasoning: Mixing amines with acid waste streams can generate heat or toxic fumes.[1][2]
- Aqueous Waste: If the compound enters the aqueous phase (e.g., during workup), adjust pH to 11 before extraction to recover the organic base, or dispose of the aqueous layer as "Aqueous Basic Waste."[1]
- Container Labeling: Clearly mark as "Contains Cyclic Amines/Carboxamides."[1][2]

Emergency Response (Spill/Exposure)

- Eye Contact: Flush immediately with water for 15 minutes.[1][2][4][5] Do not use neutralization agents in the eye.[1][2]
- Skin Contact: Wash with soap and water.[1][2][3][5][6] Do not use ethanol on skin, as it may enhance transdermal absorption of the lipophilic carboxamide.[1]
- Spill Cleanup:
  - Evacuate the immediate area if dust is airborne.[1][2][4]
  - Cover spill with Vermiculite or Sand.[1][2][3]
  - If liquid, neutralize with weak acid (Citric acid or $NaHSO_4$) before collecting.[1][2]

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